

Safe Disposal of 4-(Dimethylamino)phenylboronic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 4-(Dimethylamino)phenylboronic acid

Cat. No.: B1333556

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Proper management and disposal of **4-(Dimethylamino)phenylboronic acid** are critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound in accordance with safety regulations.

Immediate Safety and Handling Protocols

Before handling **4-(Dimethylamino)phenylboronic acid**, it is essential to be familiar with its associated hazards. This compound is categorized as harmful if swallowed, can cause serious skin and eye irritation or damage, and may lead to respiratory irritation^{[1][2][3][4]}. Adherence to proper personal protective equipment (PPE) protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or eyeshields^{[2][5]}.
- Hand Protection: Use appropriate chemical-resistant gloves^[2].
- Respiratory Protection: In case of insufficient ventilation or dust formation, use an approved respirator with a suitable filter (e.g., type ABEK (EN14387))^{[2][6]}.
- Body Protection: Wear impervious clothing to prevent skin contact^[5].

Step-by-Step Disposal Procedure

The standard and required method for the disposal of **4-(Dimethylamino)phenylboronic acid** and its containers is through a licensed and approved waste disposal facility[1][3]. Do not dispose of this chemical into drains or the environment.

1. Waste Segregation and Collection:

- Solid Waste: Collect un-used or contaminated solid **4-(Dimethylamino)phenylboronic acid** in a clearly labeled, sealed container.
- Contaminated Materials: Any materials used for handling, such as weigh boats, contaminated gloves, or wipes, should be collected in a designated, sealed waste container.
- Solutions: Solutions containing this compound should be stored in a sealed, properly labeled waste bottle, noting all chemical constituents.

2. Spill Management:

- In the event of a spill, avoid generating dust[5][6].
- Carefully sweep or vacuum the solid material and place it into a suitable, closed container for disposal[3][4].
- Ensure the cleanup area is well-ventilated.

3. Container Disposal:

- Empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical itself. Do not reuse empty containers.

4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal contractor to arrange for pickup and proper disposal of the waste.

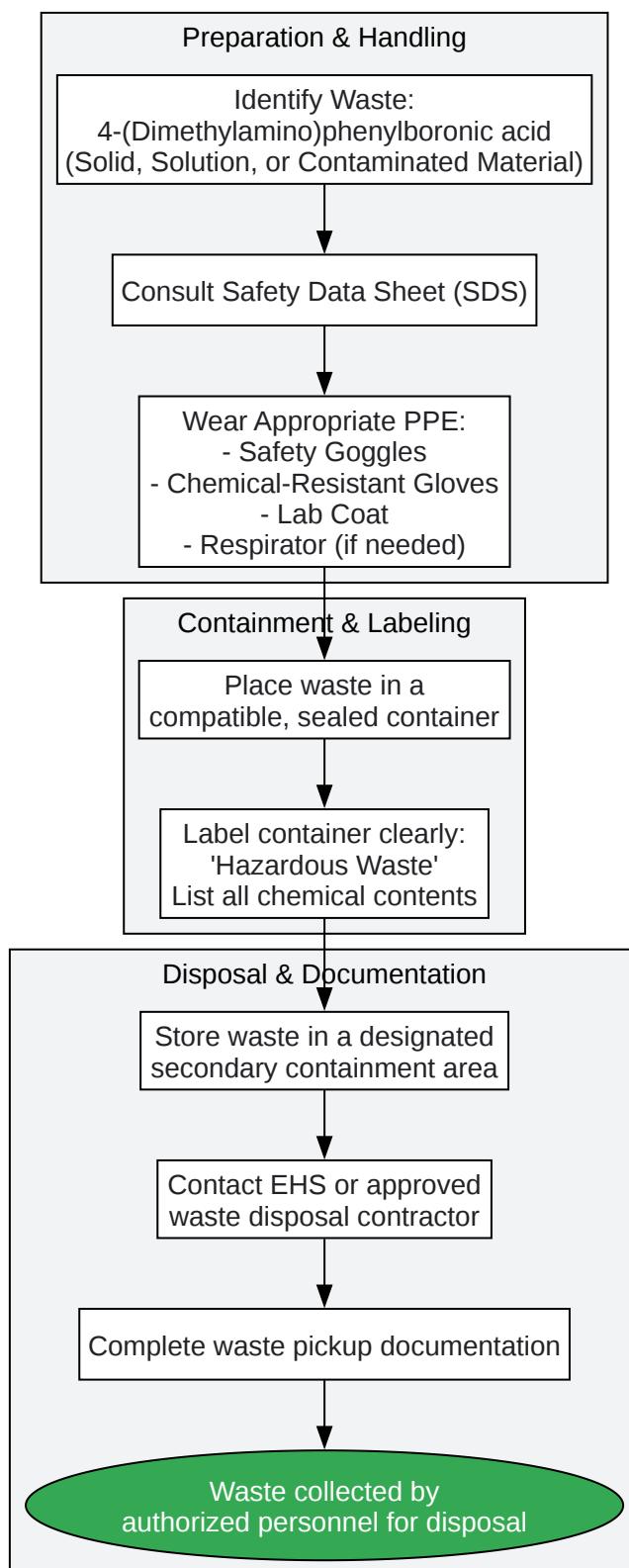
Chemical and Hazard Data Summary

The following table summarizes key quantitative data for **4-(Dimethylamino)phenylboronic acid**.

Property	Data	Reference
CAS Number	28611-39-4	[2]
Molecular Formula	$(\text{CH}_3)_2\text{NC}_6\text{H}_4\text{B}(\text{OH})_2$	[2]
Molecular Weight	165.00 g/mol	[2]
Melting Point	227 °C (lit.)	[2]
GHS Hazard Codes	H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation)	[2]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases	[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-(Dimethylamino)phenylboronic acid**.

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Caption: Workflow for the safe disposal of chemical waste.

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